

Physical properties of Methyl 2-furoate (boiling point, density)

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Compound of Interest

Compound Name: Methyl 2-furoate

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An In-depth Technical Guide to the Physical Properties of Methyl 2-furoate

This technical guide provides a comprehensive overview of the key physical properties of **Methyl 2-furoate**, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Quantitative Data Summary

The physical properties of **Methyl 2-furoate** have been determined through various experimental measurements. The following table summarizes the reported values for its boiling point and density under specified conditions.

Physical Property	Value	Conditions	Reference(s)
Boiling Point	181 - 182 °C	at 760 mmHg	[1] [2]
181.3 °C	Not specified	[3]	
181 °C	(literature value)	[4] [5]	
81 - 82 °C	at 20 mmHg	[2]	
178 - 180 °C	at 60 mmHg		
146 - 148 °C	at 0.75 mmHg	[4]	
Density	1.179 g/mL	at 25 °C (literature value)	[4] [5]
1.179 g/cm ³	Not specified	[6]	
1.175	Not specified	[3]	
1.176 - 1.181	Not specified	[1]	
1.170 - 1.180	at 25 °C	[2]	

Experimental Protocols

The determination of boiling point and density for a chemical compound like **Methyl 2-furoate** is achieved through standardized laboratory procedures. While the specific experimental reports for the cited values are not detailed in the search results, the following represents the common and accepted methodologies in the field.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The normal boiling point is measured at an atmospheric pressure of 760 mmHg.

Common Methodologies:

- **Distillation Method:** A simple or fractional distillation apparatus is set up with the sample (at least 5 mL) in a distilling flask with boiling chips. A thermometer is placed so that the top of the bulb is level with the bottom of the side-arm of the flask. The liquid is heated, and as it

boils, the vapor rises, surrounds the thermometer bulb, and condenses in the condenser. The temperature at which the liquid is actively distilling and the temperature on the thermometer remains constant is recorded as the boiling point. The barometric pressure is also recorded.^[7]

- **Reflux Method:** A flask containing the liquid and boiling chips is fitted with a condenser in a vertical position.^[7] The liquid is heated to a boil. The thermometer bulb is positioned in the vapor phase below the condenser to measure the temperature of the vapor that is in equilibrium with the boiling liquid.^[7] This provides an accurate boiling point reading, as it minimizes the risk of superheating.^[7]
- **Thiele Tube Method:** This microscale method involves placing a small amount of the sample in a fusion tube, along with an inverted capillary tube. The tube is attached to a thermometer and heated in a Thiele tube containing high-boiling mineral oil. As the sample is heated, air expands from the capillary tube. At the boiling point, a rapid and continuous stream of bubbles emerges from the capillary. The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[7]

Density Determination

Density is the mass of a substance per unit volume. For a liquid like **Methyl 2-furoate**, it is typically measured in g/mL or g/cm³.

Common Methodology:

- **Pycnometer Method:** A pycnometer, a glass flask with a precise and known volume, is used for this measurement.
 - The empty pycnometer is first weighed.
 - It is then filled with the sample liquid (**Methyl 2-furoate**), and excess liquid is removed to ensure the volume is exact. Care is taken to avoid air bubbles.
 - The filled pycnometer is weighed again.
 - The temperature of the liquid is recorded, as density is temperature-dependent.

- The mass of the liquid is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Visualizations

The following diagram illustrates the logical relationship between **Methyl 2-furoate** and its primary physical properties discussed in this guide.

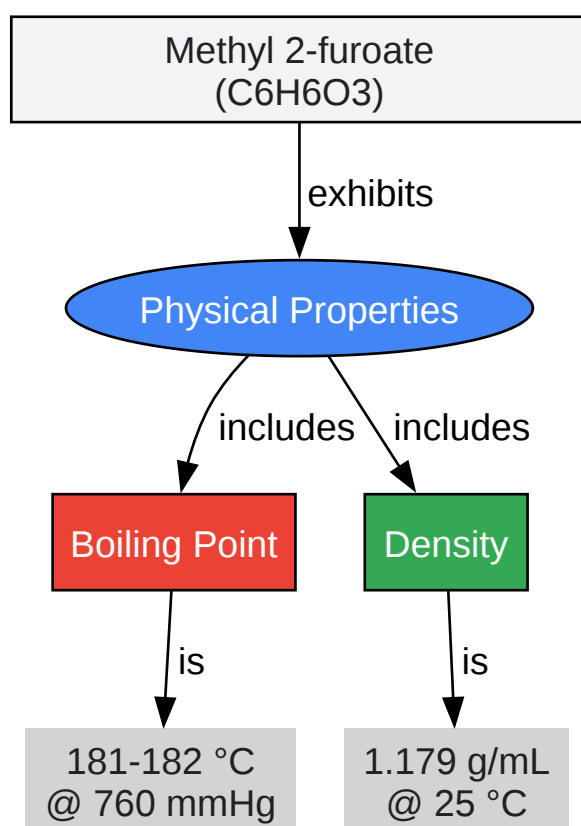


Figure 1: Physical Properties of Methyl 2-furoate

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Figure 1: Physical Properties of **Methyl 2-furoate**

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